

# Personal protective equipment for handling NSC 16590

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## Compound of Interest

Compound Name: NSC 16590

Cat. No.: B555794

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## Essential Safety and Handling Guide for NSC 16590

Chemical Identifier: **NSC 16590** Synonyms: 2-Aminoisobutyric acid,  $\alpha,\alpha$ -Dimethylglycine

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **NSC 16590**. Based on available Safety Data Sheets (SDS), **NSC 16590** is not classified as a hazardous substance. However, adherence to standard laboratory safety protocols is crucial to ensure a safe working environment.

## Personal Protective Equipment (PPE)

While **NSC 16590** is not considered hazardous, the following personal protective equipment should be worn as a standard laboratory practice to minimize exposure and ensure safety.

Protection Type	Recommended Equipment	Purpose
Eye/Face Protection	Safety glasses with side shields or goggles	Protects against splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents direct skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from spills.
Respiratory Protection	Not required under normal use with adequate ventilation.	Use a NIOSH/MSHA approved respirator if handling large quantities or if dust is generated in a poorly ventilated area.

## Operational Plan for Handling

Follow these step-by-step procedures for the safe handling of **NSC 16590** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, such as a chemical fume hood, especially when working with powders to minimize dust inhalation.
- Keep the container tightly closed when not in use.
- Have an emergency eyewash station and safety shower readily accessible.

### 2. Handling:

- Avoid contact with eyes and skin.
- Avoid breathing dust.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

- Minimize dust generation and accumulation.

### 3. First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- After skin contact: Wash off with soap and plenty of water.
- If inhaled: Move to fresh air.
- If swallowed: Rinse mouth with water.

## Disposal Plan

Proper disposal of **NSC 16590** and any contaminated materials is essential to prevent environmental contamination.

### 1. Waste Collection:

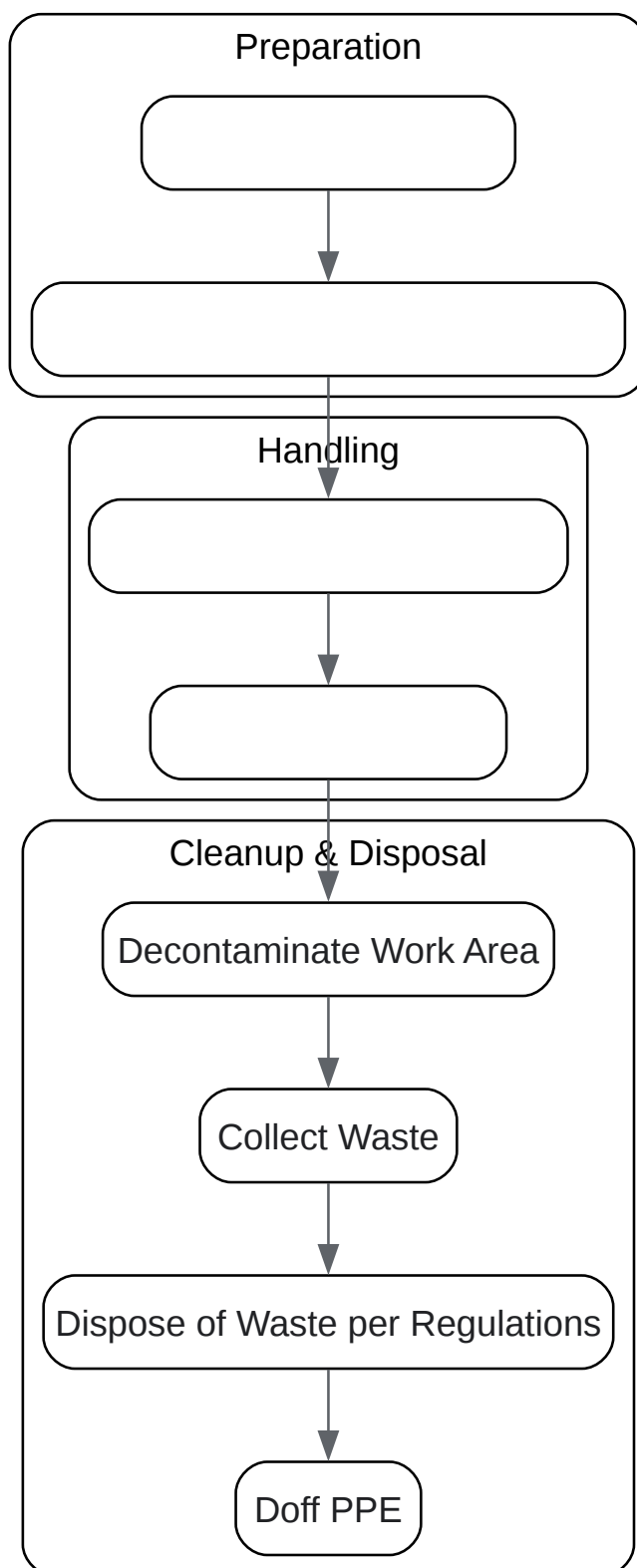
- Collect solid waste in a suitable, labeled container.
- Do not dispose of down the drain.

### 2. Disposal Method:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

## Experimental Workflow for Handling NSC 16590

The following diagram illustrates the standard workflow for handling **NSC 16590** from receipt to disposal.



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